3'-Bromo-4'-hydroxypropiophenone molecular weight and formula

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(3-Bromo-4-hydroxyphenyl)propan-1-one*
CAS No.:	*18430-72-3*
Cat. No.:	*B1387265*

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An In-depth Technical Guide to 3'-Bromo-4'-hydroxypropiophenone: Properties, Synthesis, and Applications

This technical guide provides a comprehensive overview of 3'-Bromo-4'-hydroxypropiophenone, a key chemical intermediate with significant potential in research and development, particularly within the pharmaceutical industry. This document outlines its fundamental chemical properties, explores established and theoretical synthetic pathways, details robust analytical methodologies for its characterization, and discusses its current and prospective applications as a building block in drug discovery and materials science.

Core Molecular and Physical Properties

3'-Bromo-4'-hydroxypropiophenone, also known by its IUPAC name **1-(3-bromo-4-hydroxyphenyl)propan-1-one**, is a substituted aromatic ketone. Its chemical structure, featuring a bromine atom and a hydroxyl group on the phenyl ring, imparts specific reactivity and makes it a versatile precursor in organic synthesis.

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Molecular Formula and Weight

The fundamental identity of this compound is defined by its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis and for mass spectrometry-based analysis.

Property	Value	Source
Molecular Formula	$C_9H_9BrO_2$	[1]
Molecular Weight	229.07 g/mol	[1]
CAS Number	18430-72-3	[1]

Chemical Structure

The structure of 3'-Bromo-4'-hydroxypropiophenone is depicted below. The propiophenone backbone is substituted at the 3' position with a bromine atom and at the 4' position with a hydroxyl group. This substitution pattern is key to its utility in the synthesis of more complex molecules.

Caption: 2D Chemical Structure of 3'-Bromo-4'-hydroxypropiophenone.

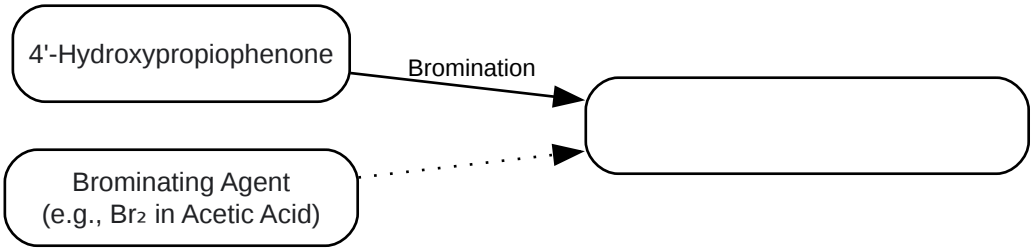
Synthesis Methodologies

The synthesis of 3'-Bromo-4'-hydroxypropiophenone can be approached through several strategic pathways. The choice of method often depends on the availability of starting materials, desired purity, and scalability of the reaction. A common and logical approach involves the Friedel-Crafts acylation of a substituted phenol, followed by bromination, or vice versa.

Synthetic Pathway Overview

A plausible synthetic route starts with the readily available 4-hydroxyphenylpropan-1-one (4'-hydroxypropiophenone), which is then brominated. This approach offers good regioselectivity due to the directing effects of the hydroxyl and acyl groups.

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Caption: Proposed synthetic workflow for 3'-Bromo-4'-hydroxypropiophenone.

Experimental Protocol: Bromination of 4'-Hydroxypropiophenone

This protocol is adapted from established methods for the bromination of substituted phenols. [2]

Materials:

- 4'-Hydroxypropiophenone
- Glacial Acetic Acid
- Bromine
- Sodium bisulfite solution (quenching)
- Deionized water
- Ethyl acetate (for extraction)
- Brine
- Anhydrous sodium sulfate

Procedure:

- Dissolution: Dissolve 4'-hydroxypropiophenone in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.

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- Bromine Addition: Cool the solution in an ice bath. Slowly add a solution of bromine in glacial acetic acid dropwise via the dropping funnel. Maintain the temperature below 10 °C throughout the addition.
- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- Quenching: Carefully pour the reaction mixture into a beaker containing an aqueous solution of sodium bisulfite to quench the excess bromine.
- Extraction: Transfer the mixture to a separatory funnel and extract the product with ethyl acetate.
- Washing: Wash the organic layer sequentially with deionized water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: The crude 3'-Bromo-4'-hydroxypropiophenone can be purified by recrystallization or column chromatography.

Analytical Characterization

Robust analytical methods are essential to confirm the identity and purity of synthesized 3'-Bromo-4'-hydroxypropiophenone. A combination of spectroscopic and chromatographic techniques is typically employed.

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are used to elucidate the molecular structure. The proton NMR will show characteristic signals for the aromatic protons, the methylene and methyl groups of the propio- chain, and the phenolic hydroxyl group.
- Infrared (IR) Spectroscopy: IR spectroscopy can confirm the presence of key functional groups, such as the hydroxyl (-OH) stretch, the carbonyl (C=O) stretch, and aromatic C-H

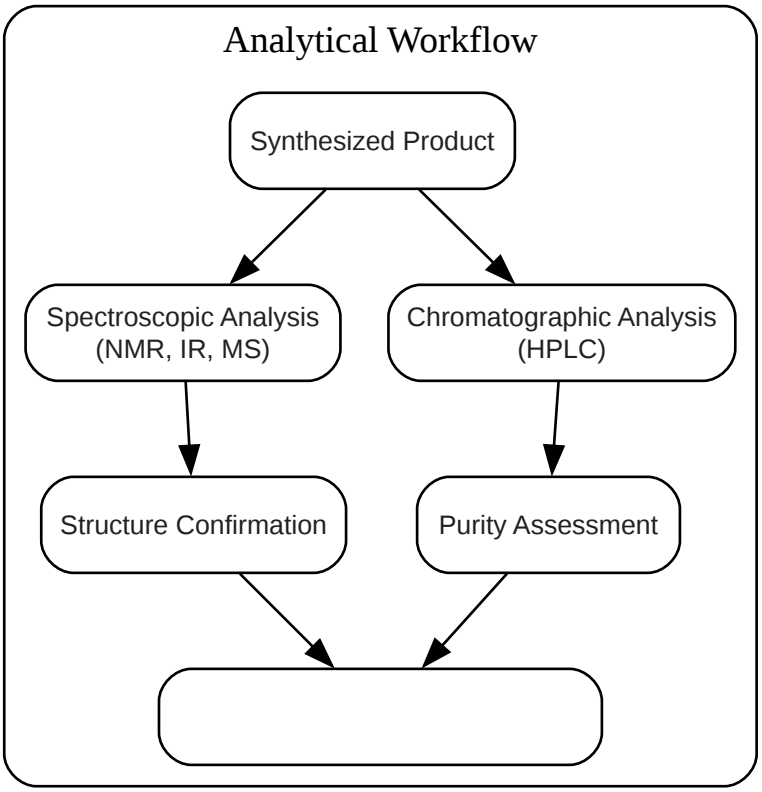
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and C=C vibrations.[1]

- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight and fragmentation pattern of the molecule. The presence of bromine will result in a characteristic isotopic pattern (^{79}Br and ^{81}Br in approximately a 1:1 ratio).

Chromatographic Purity Assessment

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for assessing the purity of the final compound. A reverse-phase column with a mobile phase consisting of a mixture of acetonitrile and water with a small amount of acid (e.g., formic or phosphoric acid) is typically effective.[3][4]



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Caption: A typical workflow for the analytical characterization of the title compound.

Applications in Research and Drug Development

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The structural motifs present in 3'-Bromo-4'-hydroxypropiophenone make it a valuable intermediate in the synthesis of various biologically active molecules.

Precursor for Pharmaceutical Agents

The bromine atom serves as a handle for further functionalization via cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), while the hydroxyl and ketone groups can be modified through various organic transformations. This allows for the construction of a diverse library of compounds for screening in drug discovery programs. For instance, related bromophenol compounds have been investigated for their anti-inflammatory and antioxidant properties.[5][6]

Building Block for Bioactive Scaffolds

The propiophenone core is found in a number of pharmaceutical agents. For example, bupropion, an antidepressant and smoking cessation aid, is a propiophenone derivative.[7] The introduction of a bromo- and hydroxy- substitution pattern, as in 3'-Bromo-4'-hydroxypropiophenone, offers a starting point for the synthesis of novel analogs with potentially improved or different pharmacological profiles.

Conclusion

3'-Bromo-4'-hydroxypropiophenone is a chemical intermediate with significant potential, underpinned by its versatile chemical structure. The synthetic and analytical methodologies outlined in this guide provide a framework for its preparation and characterization, paving the way for its application in the development of new pharmaceuticals and other advanced materials. As research continues to uncover the therapeutic potential of novel molecular scaffolds, the demand for well-characterized and accessible building blocks like 3'-Bromo-4'-hydroxypropiophenone is expected to grow.

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- To cite this document: BenchChem. [3'-Bromo-4'-hydroxypropiophenone molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1387265/docs#3-bromo-4-hydroxypropiophenone-molecular-weight-and-formula]

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